

Technical Guide: Solubility Profile of 3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde

Cat. No.: B173368

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This technical guide provides a comprehensive overview of the solubility of **3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde** in common laboratory solvents. The information presented herein is intended to support research, development, and formulation activities involving this compound.

Introduction

3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde is an aromatic aldehyde with potential applications in pharmaceutical and chemical synthesis. Understanding its solubility profile is a critical first step in its handling, formulation, and application in various experimental and manufacturing processes. Due to the limited availability of direct solubility data for this specific compound, this guide leverages data from the structurally analogous compound, veratraldehyde (3,4-dimethoxybenzaldehyde), to provide well-founded estimations. The key structural difference is the substitution of a methoxy group with a cyclopropylmethoxy group, which is expected to slightly decrease polarity and increase steric bulk.

Estimated Solubility Data

The following table summarizes the estimated qualitative and quantitative solubility of **3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde** in a range of common solvents at ambient

temperature. These estimations are derived from the known solubility of veratraldehyde and consider the structural modifications of the target compound.

Solvent	Chemical Class	Estimated Qualitative Solubility	Estimated Quantitative Solubility (at 25°C)
Water	Protic, Polar	Sparingly Soluble	~ 1-5 mg/mL
Ethanol	Protic, Polar	Soluble	> 50 mg/mL
Methanol	Protic, Polar	Soluble	> 50 mg/mL
Acetone	Aprotic, Polar	Soluble	> 50 mg/mL
Ethyl Acetate	Aprotic, Moderately Polar	Soluble	> 50 mg/mL
Dichloromethane	Aprotic, Non-Polar	Soluble	> 50 mg/mL
Chloroform	Aprotic, Non-Polar	Soluble	> 50 mg/mL
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	Very Soluble	> 100 mg/mL
N,N-Dimethylformamide (DMF)	Aprotic, Polar	Very Soluble	> 100 mg/mL

Note: Veratraldehyde is described as being freely soluble in alcohol and diethyl ether, and sparingly soluble in water.[1] One study indicates a water solubility of 6.32 mg/mL at 25°C for veratraldehyde.[2] Aromatic aldehydes like 3,5-dimethoxybenzaldehyde are noted to be soluble in hot methanol and generally insoluble in water, with solubility being enhanced by heating or the use of polar aprotic solvents such as DMSO and DMF.[3]

Experimental Protocol for Solubility Determination

The following protocol outlines a standard method for the experimental determination of the solubility of a solid compound like **3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde**.

Objective: To determine the approximate solubility of **3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde** in a given solvent at a specific temperature.

Materials:

- **3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde** (solid)
- Selected solvents (e.g., water, ethanol, etc.)
- Analytical balance
- Vials with screw caps
- Magnetic stirrer and stir bars or a vortex mixer
- Constant temperature bath or incubator
- Micropipettes
- Filtration device (e.g., syringe filters, 0.45 μm)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

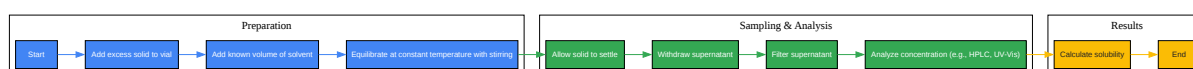
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde** to a vial.
 - Add a known volume of the selected solvent to the vial.
 - Seal the vial and place it in a constant temperature bath set to the desired temperature (e.g., 25°C).
 - Stir the mixture vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- After the equilibration period, allow the undissolved solid to settle.
- Carefully withdraw an aliquot of the supernatant using a micropipette.
- Immediately filter the aliquot through a 0.45 µm syringe filter to remove any undissolved particles.
- Quantification:
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical instrument.
 - Analyze the diluted solution using a validated analytical method (e.g., UV-Vis spectrophotometry at a predetermined λ_{max} or HPLC with a standard curve) to determine the concentration of the dissolved compound.
- Calculation:
 - Calculate the solubility of **3-(Cyclopropylmethoxy)-4-methoxybenzaldehyde** in the solvent using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Concentration from analysis} \times \text{Dilution factor}) / 1000$$

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound.



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Caption: Experimental workflow for determining the solubility of a solid compound.

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